

Structural & Functional Comparison of Aminopiperidine Dihydrochloride Salts

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Compound of Interest

Compound Name: *4-Phenylpiperidin-4-amine dihydrochloride*
CAS No.: *1415394-15-8*
Cat. No.: *B2906088*

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Content Type: Technical Comparison Guide Audience: Pharmaceutical Solid-State Chemists, Process Engineers, and Drug Developers Focus: 3-Aminopiperidine 2HCl vs. 4-Aminopiperidine 2HCl[1]

Executive Summary

In pharmaceutical development, the piperidine ring is a "privileged scaffold," appearing in thousands of FDA-approved drugs.[1] However, a common nomenclature confusion exists: unsubstituted piperidine forms a monohydrochloride (

).[1] The term "Piperidine Dihydrochloride" technically refers to the salts of amino-substituted piperidines (diamines), which possess two protonation sites.[1]

This guide provides an objective structural comparison of the two most critical isomers in this class: 3-Aminopiperidine Dihydrochloride (3-AP·2HCl) and 4-Aminopiperidine Dihydrochloride (4-AP[2][3]·2HCl).[1][3][4] These salts are pivotal intermediates—3-AP is the chiral core of DPP-4 inhibitors (e.g., Alogliptin), while 4-AP serves as a symmetric linker in diverse library syntheses.[1]

Key Comparative Findings

Feature	3-Aminopiperidine 2HCl	4-Aminopiperidine 2HCl
Stereochemistry	Chiral (Requires resolution or asymmetric synthesis)	Achiral (Symmetric, plane of symmetry)
Crystal Packing	Complex; governed by chiral space groups (e.g., P21)	High symmetry; denser packing networks
Thermal Stability	High (MP > 200°C, varies by enantiopurity)	Extreme (MP ~331–333°C)
Primary Application	Chiral scaffold for peptidomimetics	Non-chiral linker / Spacer

Structural Fundamentals & Chemistry

To understand the solid-state performance, we must first analyze the molecular geometry that dictates the crystal lattice.^[1]

The Chair Conformation

Both isomers predominantly adopt the chair conformation in the solid state.^[1] This minimizes torsional strain.^{[1][5]}

- Ring Nitrogen: Protonated (), acting as a hydrogen bond donor.^[1]
- Exocyclic Amine: Protonated (), acting as a strong hydrogen bond donor.^[1]
- Chloride Ions: Act as hydrogen bond acceptors, bridging the cationic organic layers.^[1]

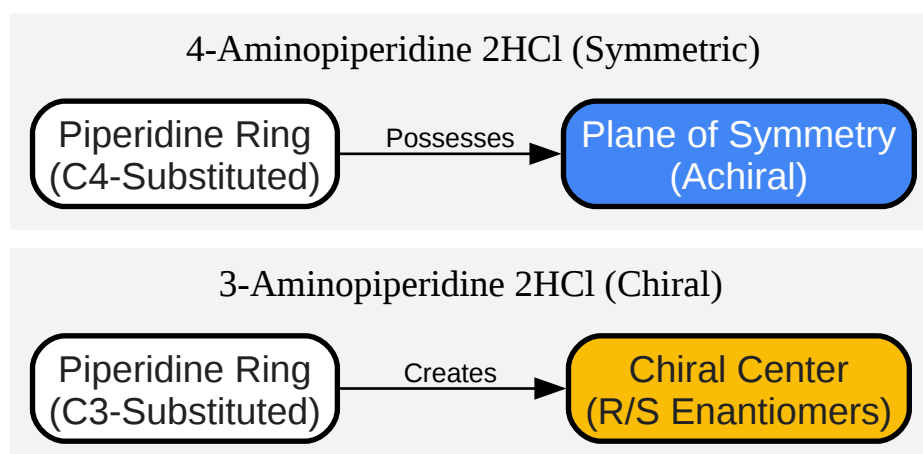
Isomerism and Symmetry

The position of the amino group dictates the lattice energy.^[1]

- 4-AP·2HCl: The amino group is at the equatorial position of C4.[1] The molecule possesses a plane of symmetry (), allowing it to pack into centrosymmetric space groups (often P21/c or Pbca), leading to exceptionally high lattice energy and melting points.[1]
- 3-AP[6]·2HCl: The amino group at C3 creates a chiral center.[1] The pure enantiomers (R or S) must crystallize in non-centrosymmetric space groups (e.g., P21).[1] This often results in lower density and slightly lower thermal stability compared to the symmetric 4-isomer.[1]

Visualization of Isomers

The following diagram illustrates the topological difference impacting the crystal lattice.



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Caption: Topological comparison showing the symmetry divergence between the 3-amino and 4-amino isomers.

Comparative Analysis: Physical & Crystallographic Properties[1][7]

This section synthesizes data for the dihydrochloride salts. Note that "Piperidine Dihydrochloride" (unsubstituted) does not exist as a stable stoichiometric salt under standard conditions.[1]

Physical Property Table

Property	3-Aminopiperidine[1][2][6] [7][8][9][10] · 2HCl	4-Aminopiperidine[2][3] [11] · 2HCl
Molecular Formula		
Molecular Weight	173.08 g/mol	173.08 g/mol
Melting Point	~205–210°C (Enantiomer dependent)	331–333°C (Decomposes)
Hygroscopicity	Moderate to High	Low to Moderate
Solubility (Water)	Very High (>500 mg/mL)	High
pKa Values	~9.0 (Ring), ~10.0 (Exocyclic)	~9.6 (Ring), ~10.8 (Exocyclic)

Crystallographic Stability (Lattice Energy)

The 4-isomer exhibits a significantly higher melting point (~333°C vs ~210°C).[1]

- Mechanism: The 4-amino substituent allows for a more linear and symmetric hydrogen bonding network () that extends infinitely in two dimensions.[1]
- Implication: 4-AP·2HCl is easier to handle in high-shear wet granulation processes as it is less prone to amorphization or polymorphic transitions than the 3-isomer.[1]

Experimental Protocols

As a Senior Application Scientist, I recommend the following protocols for generating high-quality crystals for X-ray diffraction or purification.

Protocol: Vapor Diffusion Crystallization

This method is preferred over rapid cooling to minimize defect formation and solvent inclusion.
[1]

Materials:

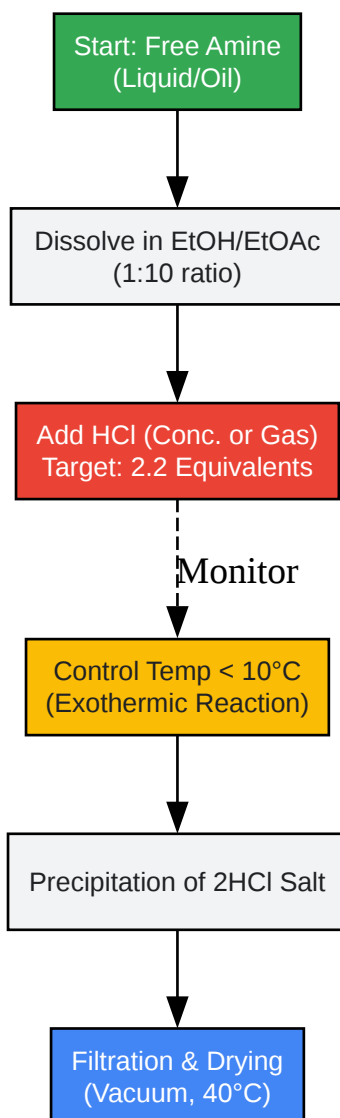
- Crude Aminopiperidine 2HCl salt (3- or 4-isomer).[1]
- Solvent: Deionized Water.[1]
- Anti-solvent: Ethanol (absolute) or Acetone.[1]

Workflow:

- Dissolution: Dissolve 100 mg of the salt in the minimum amount of water (~0.5 mL) in a small inner vial. Ensure the solution is clear.
- Setup: Place the open inner vial inside a larger jar containing 5 mL of the anti-solvent (Ethanol).
- Equilibration: Seal the outer jar tightly.
- Diffusion: Allow to stand undisturbed at 20°C for 3–7 days. Ethanol vapor will slowly diffuse into the water, lowering the solubility of the salt and driving nucleation.[1]
- Harvesting: Filter crystals and wash with cold ethanol.

Protocol: Salt Formation (Free Base to Dihydrochloride)

If starting from the liquid amine, strict stoichiometry is required to avoid monohydrochloride contamination.[1]



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Caption: Step-by-step reaction workflow for synthesizing the dihydrochloride salt from the free base.

Implications for Drug Development[1]

Solubility & Bioavailability

Both salts are highly water-soluble, classifying them usually as BCS Class I or III (depending on permeability of the attached pharmacophore).[1]

- The "Salting-Out" Effect: In formulation, the presence of excess chloride ions (e.g., in gastric fluid) can suppress the solubility of dihydrochlorides more significantly than monohydrochlorides due to the common ion effect.[1] This must be modeled during dissolution testing.

Chirality in 3-Aminopiperidine

For the 3-isomer, the (R)-enantiomer is the critical intermediate for Alogliptin and Linagliptin.[1]

- Risk: Using a racemic dihydrochloride salt during early screening will result in a different crystal lattice than the final enantiopure drug, rendering early stability data invalid.[1]
- Recommendation: Always perform salt screening on the enantiopure material for 3-substituted piperidines.[1]

References

- PubChem. (2024).[1][12] 4-Aminopiperidine dihydrochloride | C₅H₁₄Cl₂N₂. [1][11][12] National Library of Medicine.[1] [\[Link\]](#)
- DifferenceBetween. (2021). Difference Between Hydrochloride and Dihydrochloride. [\[Link\]](#)

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Sources

- 1. Piperidine - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 2. (S)-3-Aminopiperidine dihydrochloride | 334618-07-4 [\[chemicalbook.com\]](https://chemicalbook.com)
- 3. pure-synth.com [\[pure-synth.com\]](https://pure-synth.com)
- 4. Piperazine Dihydrochloride | C₄H₁₂Cl₂N₂ | CID 8893 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 5. pdf.benchchem.com [\[pdf.benchchem.com\]](https://pdf.benchchem.com)

- [6. US20100029941A1 - Preparation of \(r\)-3-aminopiperidine dihydrochloride - Google Patents \[patents.google.com\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. 4-Aminopiperidine hydrochloride | C5H13ClN2 | CID 12406640 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [9. Buy 3-Aminopiperidine dihydrochloride | 138060-07-8 \[smolecule.com\]](#)
- [10. WO2007112368A1 - Preparation of \(r\)-3-aminopiperidine dihydrochloride - Google Patents \[patents.google.com\]](#)
- [11. chembk.com \[chembk.com\]](#)
- [12. 4-Aminopiperidine dihydrochloride | C5H14Cl2N2 | CID 24721308 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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